

# Diethylene Glycol Bis(chloroformate): A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: Oxydiethylene bis(chloroformate)

Cat. No.: B085976

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An in-depth guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of Diethylene glycol bis(chloroformate). This document provides a comprehensive overview of the chemical's properties, toxicity, and associated hazards, along with recommended safety protocols and emergency procedures.

Diethylene glycol bis(chloroformate) (CAS No. 106-75-2) is a versatile organic synthesis intermediate used in the production of polycarbonates, biodegradable polymers, and polyurethanes.[1] It also serves as a modifying agent and in the formulation of nonvolatile plasticizers.[2][3] Due to its reactive nature, a thorough understanding of its safety profile is crucial for personnel handling this chemical.

## Chemical and Physical Properties

Diethylene glycol bis(chloroformate) is a clear liquid with a pungent odor.[1] It is insoluble in water but soluble in many common organic solvents such as acetone, toluene, and methylene chloride.[1][2]

Property	Value	Source
Molecular Formula	C6H8Cl2O5	[1][2]
Molecular Weight	231.03 g/mol	[4][5]
Appearance	Clear liquid with a pungent odor	[1]
Density (20 °C)	1.35 g/cm <sup>3</sup>	[1]
Melting Point	6 - 7 °C	[1]
Boiling Point	127 °C at 5 torr; 280 °C	[1][2]
Flash Point	182 °C (closed cup)	[1]
Vapor Pressure	0.004 mmHg at 25 °C	[2]
Solubility in water	Insoluble	[2]

## Toxicological Data

This chemical is harmful if swallowed and causes skin and serious eye irritation.[4] It is corrosive and can have irritating effects on mucous membranes.[1]

Endpoint	Value	Species	Route	Source
LD50	1650 mg/kg	Rat	Oral	[1]
LD50	2000 mg/kg	Mouse	Dermal	[1]
LC50	169 ppm (1 hour)	Rat	Inhalation	[4]

## Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products.

Diethylene glycol bis(chloroformate)

CAS: 106-75-2  
EC: 203-430-9

Hazard Pictograms

corrosive irritant environmental\_hazard

GHS Hazard Classification

H302  
Harmful if swallowed

H315  
Causes skin irritation

H318  
Causes serious eye damage

H411  
Toxic to aquatic life with long lasting effects

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Caption: GHS Hazard Classification for Diethylene glycol bis(chloroformate).

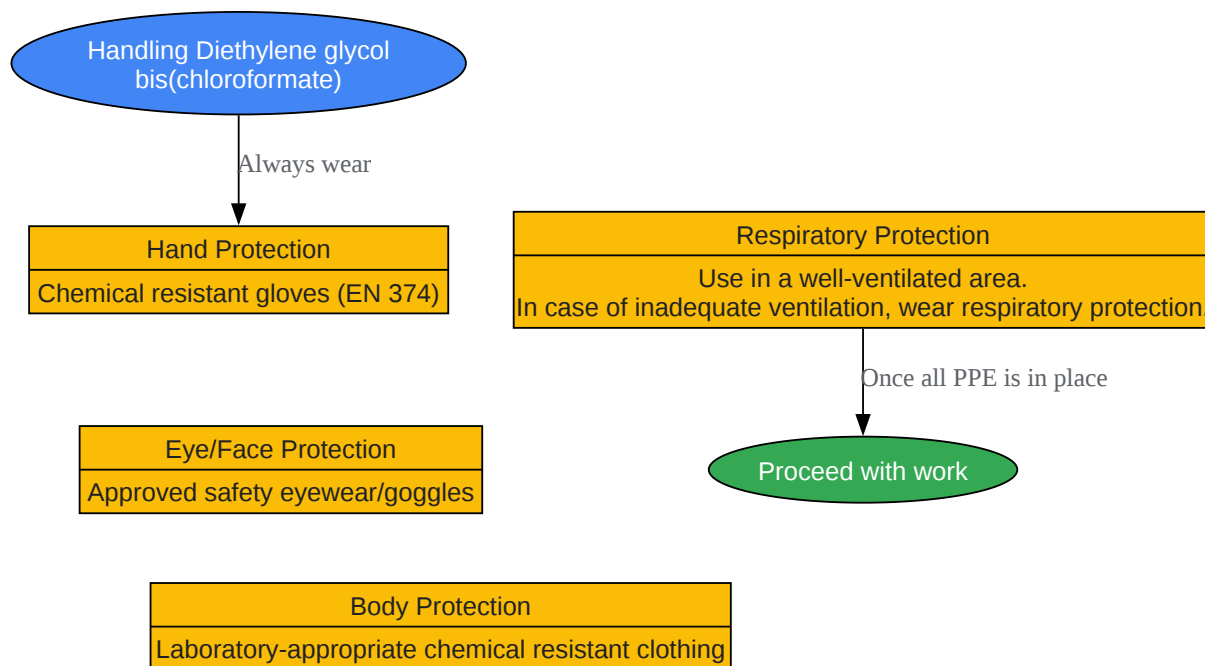
## Experimental Protocols

The toxicological data presented in this guide are based on standardized testing protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). While the specific experimental reports for Diethylene glycol bis(chloroformate) are not publicly available, the methodologies generally adhere to the following OECD guidelines.

- **Acute Oral Toxicity (OECD Guideline 423):** This method determines the acute toxicity of a substance after oral administration.<sup>[6]</sup> The test is typically conducted in a stepwise manner using a small number of animals, usually rats.<sup>[7]</sup> Animals are dosed with the substance at defined levels, and mortality and clinical signs are observed over a period of time, typically 14 days.<sup>[2]</sup>
- **Acute Dermal Toxicity (OECD Guideline 402):** This guideline assesses the toxic effects resulting from a single dermal application of a substance.<sup>[5]</sup> The substance is applied to a shaved area of the skin of the test animal (often a rabbit or rat) and held in contact for a 24-hour period.<sup>[8]</sup> Observations for mortality and signs of toxicity are made for at least 14 days.<sup>[8]</sup>
- **Acute Inhalation Toxicity (OECD Guideline 403):** This test evaluates the health hazards from short-term exposure to an airborne substance.<sup>[3]</sup> Animals, typically rats, are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period, usually 4 hours.<sup>[9][10]</sup> Animals are then observed for at least 14 days for signs of toxicity and mortality.<sup>[3]</sup>
- **Acute Dermal Irritation/Corrosion (OECD Guideline 404):** This method assesses the potential of a substance to cause skin irritation or corrosion.<sup>[11][12]</sup> A small amount of the substance is applied to the skin of a test animal, usually an albino rabbit, for a period of 4 hours.<sup>[11]</sup> The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.<sup>[13]</sup>
- **Acute Eye Irritation/Corrosion (OECD Guideline 405):** This guideline is used to determine the potential of a substance to cause eye irritation or corrosion.<sup>[14]</sup> A single dose of the substance is applied to one eye of an experimental animal, typically an albino rabbit, with the untreated eye serving as a control.<sup>[15]</sup> The eyes are examined at specific intervals for lesions of the cornea, iris, and conjunctiva.<sup>[1][4]</sup>

## Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of Diethylene glycol bis(chloroformate), strict adherence to safety protocols is mandatory to minimize exposure risk. The following workflow outlines the necessary personal protective equipment.



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Caption: Recommended Personal Protective Equipment (PPE) Workflow.

Handling Precautions:

- Use in a well-ventilated area.[1][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[6]
- Wash hands thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.[16]
- Keep away from food, drink, and animal feedingstuffs.[6]

## Storage and Stability

The product is stable when stored in its original, sealed container in a dry, cool, and well-ventilated area, protected from direct sunlight.[1] Incompatible materials include strong oxidizing agents, strong acids, and metals.[14] The chemical reacts with water (hydrolysis) to produce hydrochloric acid, carbon dioxide, and diethylene glycol.[1]

## First Aid and Emergency Procedures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately rinse with clear water for a minimum of 15 minutes, holding the eyelids apart. Seek immediate medical attention.[1][17]
- Skin Contact: Remove contaminated clothing and wash the exposed area thoroughly with soap and water. If irritation or pain persists, seek medical attention.[2][17]
- Inhalation: Remove the contaminated person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[14]

## Spills and Disposal

In case of a spill, ventilate the area and use appropriate personal protective equipment. Absorb the spill with inert material (e.g., sand, universal binder) and place it in a suitable container for disposal.[6] Avoid release to the environment and prevent entry into drains and waterways.[6] Dispose of contents and container in accordance with local, regional, and national regulations.[6] Contaminated materials should be disposed of at an approved waste disposal plant.[16]

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